

Physical properties of 3-Chloropropyl isocyanate (boiling point, density)

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Compound of Interest

Compound Name: 3-Chloropropyl isocyanate

Cat. No.: B084413

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Technical Guide to the Physical Properties of 3-Chloropropyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **3-Chloropropyl isocyanate**, a versatile reagent in organic synthesis. The information presented is intended to support laboratory work and process development by providing essential data and contextual methodologies.

Core Physical Properties

The boiling point and density are fundamental physical constants critical for the safe handling, purification, and reaction setup involving **3-Chloropropyl isocyanate**.

Physical Property	Value	Conditions
Boiling Point	152-154 °C	Standard atmospheric pressure
Density	1.165 g/mL	at 25 °C[1]
1.16 g/mL	Not specified	

Experimental Protocols

While specific experimental documentation for the determination of these exact values for **3-Chloropropyl isocyanate** was not found in the immediate literature search, standard methodologies for organic compounds are applicable.

Determination of Boiling Point (General Protocol)

The boiling point of a liquid organic compound such as **3-Chloropropyl isocyanate** can be determined using the capillary tube method, also known as the Siwoloboff method.

Methodology:

- **Sample Preparation:** A small amount of the **3-Chloropropyl isocyanate** is placed in a small-diameter test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a controlled manner, typically using a heating bath (e.g., concentrated sulfuric acid or silicone oil) to ensure uniform heat distribution.^[2]
- **Observation:** As the temperature rises, the air trapped in the capillary tube will expand, and a stream of bubbles will be observed emerging from the open end of the capillary tube.^[2]
- **Boiling Point Identification:** The heating is continued until a rapid and continuous stream of bubbles is observed. The heat source is then removed. The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.^[2] This is the point where the vapor pressure of the liquid equals the atmospheric pressure.

Determination of Density (General Protocol)

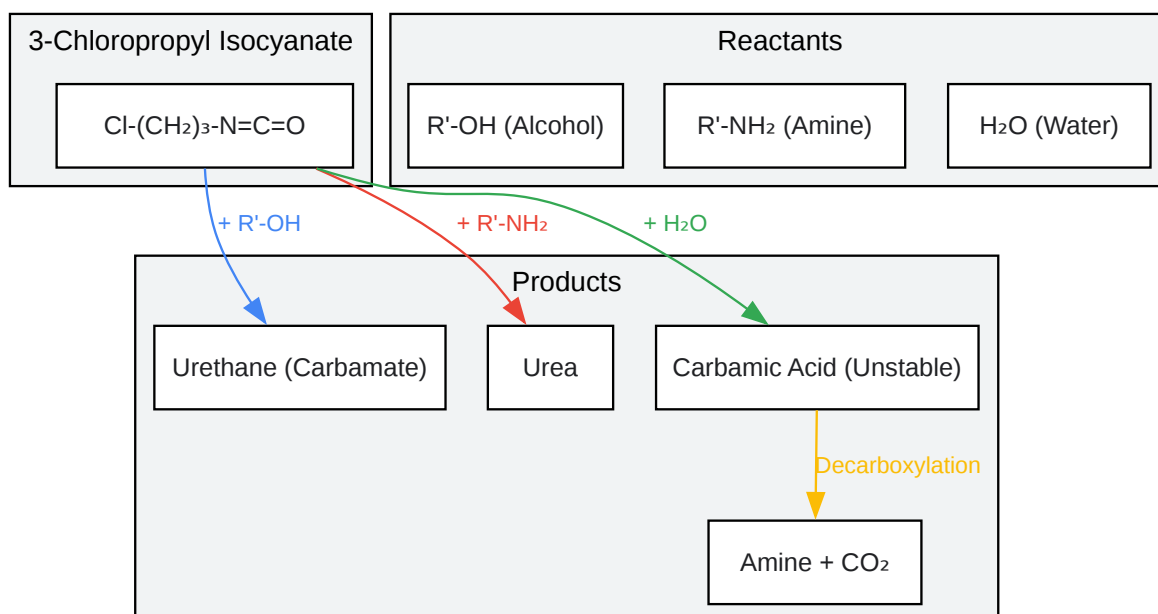
The density of a liquid like **3-Chloropropyl isocyanate** is typically determined using a pycnometer or a hydrometer.

Methodology using a Pycnometer:

- Weighing the Pycnometer: A clean, dry pycnometer of a known volume is accurately weighed.
- Filling the Pycnometer: The pycnometer is filled with **3-Chloropropyl isocyanate**, ensuring no air bubbles are present. The temperature of the liquid is allowed to equilibrate to a specific temperature (e.g., 25 °C).
- Weighing the Filled Pycnometer: The filled pycnometer is weighed.
- Calculation: The mass of the **3-Chloropropyl isocyanate** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Reactivity and Logical Relationships

The isocyanate functional group is highly reactive, which is a key aspect of the utility of **3-Chloropropyl isocyanate** in synthesis. The following diagram illustrates the principal reaction pathways of the isocyanate group.



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References

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- 2. m.youtube.com [m.youtube.com]
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